

Heptadecyl Acrylate: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: *Heptadecyl acrylate*

Cat. No.: *B13791135*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and toxicological profile of **Heptadecyl acrylate**, based on available Safety Data Sheet (SDS) information. The data herein is intended to support risk assessment and ensure safe laboratory and manufacturing practices.

Chemical and Physical Properties

Heptadecyl acrylate is a monofunctional acrylic ester characterized by a long, hydrophobic alkyl chain. This structure imparts properties such as high hydrophobicity, low volatility, and a low glass transition temperature.^[1] These characteristics are crucial for its application in polymer synthesis, where it can be used to enhance flexibility, adhesion, and water resistance. ^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Heptadecyl Acrylate**

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₃₈ O ₂	[1]
Molecular Weight	310.5 g/mol	[1][2]
CAS Number	1473386-36-5	[1]
Appearance	Clear, colorless liquid	[1]
Odor	Almost odorless	
Density	0.87 g/cm ³ (at 25 °C)	[1]
Melting Point	< -100 °C	[1]
Boiling Point	> 174 °C (polymerizes)	[1]
Flash Point	173.5 °C (ISO 2719, closed cup)	
Vapor Pressure	0.000125 hPa (at 32 °C)	[1]
Water Solubility	< 30 µg/L (at 20 °C)	[3]
Log P (octanol/water)	8.9	[2]
Viscosity	11 mPa·s	[1]
Glass Transition (Tg)	-72 °C to -105 °C	[1]

Toxicological Profile

Heptadecyl acrylate is classified as a skin irritant and a skin sensitizer. It may also cause respiratory irritation. The acute toxicity of **Heptadecyl acrylate** is considered low via dermal routes of exposure. A comprehensive summary of its toxicological data is provided in Table 2.

Table 2: Toxicological Data for **Heptadecyl Acrylate**

Endpoint	Species	Result	Guideline	Source(s)
Acute Dermal Toxicity (LD50)	Rat	> 5,000 mg/kg bw	OECD 402	[3]
Acute Oral Toxicity (LD50)	Rat	> 2,000 mg/kg bw	OECD 423	[3]
Skin Irritation/Corrosion	Rabbit	Irritant	OECD 404	[3]
Eye Irritation/Corrosion	Rabbit	Non-irritant	OECD 405	[3]
Skin Sensitization	Mouse	Sensitizing	OECD 429 (LLNA)	[3]
Respiratory Irritation	-	May cause respiratory irritation (H335)	-	[4]
Mutagenicity	In vitro	Not mutagenic in bacteria or mammalian cell culture	-	[3]
Reproductive/Developmental Toxicity	Rat	No indication of fertility impairment or teratogenic effects	OECD 421/422 (Screening)	[3]
Repeated Dose Toxicity	Rat	May cause reversible liver damage after repeated high-dose ingestion	-	[3]

Note: A quantitative value for respiratory irritation (e.g., LC50) is not available. This is likely due to the substance's very low vapor pressure, which makes it difficult to generate atmospheres for inhalation testing that would lead to acute systemic toxicity.

Ecotoxicological Information

Heptadecyl acrylate is classified as toxic to aquatic life with long-lasting effects.^[4] However, due to its very low water solubility, toxic effects are generally not observed in aquatic species at concentrations up to the limit of solubility.^[3] Table 3 summarizes the available ecotoxicity data.

Table 3: Ecotoxicological Data for **Heptadecyl Acrylate**

Endpoint	Species	Result (Nominal Concentration)	Guideline	Source(s)
Acute Fish Toxicity (LL50, 96h)	Danio rerio (Zebra fish)	> 100 mg/L	OECD 203	
Acute Invertebrate Toxicity (NOEC, 48h)	Daphnia magna	> 100 mg/L	OECD 202	^[3]
Algae Growth Inhibition (NOEC, 72h)	Pseudokirchnerie lla subcapitata	> 100 mg/L	OECD 201	^[3]
Toxicity to Soil Organisms (LC50, 14d)	Eisenia foetida (Earthworm)	> 1,000 mg/kg	OECD 207	^[4]
Biodegradation	Activated sludge	Moderately/partia lly biodegradable	-	^[3]

Experimental Protocols

The toxicological and ecotoxicological data presented are primarily based on standardized OECD (Organisation for Economic Co-operation and Development) guidelines. A brief overview of the methodologies for the key cited experiments is provided below.

Acute Dermal Toxicity (OECD 402)

This guideline outlines a procedure to assess the toxicity of a substance when applied to the skin. A single dose of the test substance is applied to a shaved area of the skin of experimental animals (typically rats). The animals are observed for a period of 14 days for signs of toxicity and mortality. The LD50 is the statistically estimated dose that would be lethal to 50% of the test population. For **Heptadecyl acrylate**, the LD50 was found to be greater than the limit dose of 5,000 mg/kg body weight, indicating very low acute dermal toxicity.^[3]

Skin Irritation (OECD 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin. A small amount of the test substance is applied to a patch of skin on a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specific intervals after application. **Heptadecyl acrylate** is classified as a skin irritant based on the results of this test.^[3]

Skin Sensitization - Local Lymph Node Assay (LLNA; OECD 429)

The LLNA is a method for identifying chemicals that have the potential to cause skin sensitization (allergic contact dermatitis). The test substance is applied to the ears of mice for several consecutive days. The proliferation of lymphocytes in the lymph node draining the application site is then measured. A significant increase in lymphocyte proliferation indicates that the substance is a sensitizer. **Heptadecyl acrylate** tested positive in the LLNA, classifying it as a skin sensitizer.^[3]

Aquatic Toxicity Testing (OECD 201, 202, 203)

These guidelines detail the methods for assessing the toxicity of chemicals to aquatic organisms.

- OECD 203 (Fish, Acute Toxicity Test): Fish are exposed to the test substance for 96 hours, and mortality is observed.
- OECD 202 (Daphnia sp., Acute Immobilisation Test): Aquatic invertebrates are exposed for 48 hours, and their immobilization is recorded.
- OECD 201 (Alga, Growth Inhibition Test): Algae are exposed to the test substance for 72 hours, and the inhibition of growth is measured.

For **Heptadecyl acrylate**, no adverse effects were observed in these tests up to the substance's limit of water solubility.[\[3\]](#)

Handling and Emergency Procedures

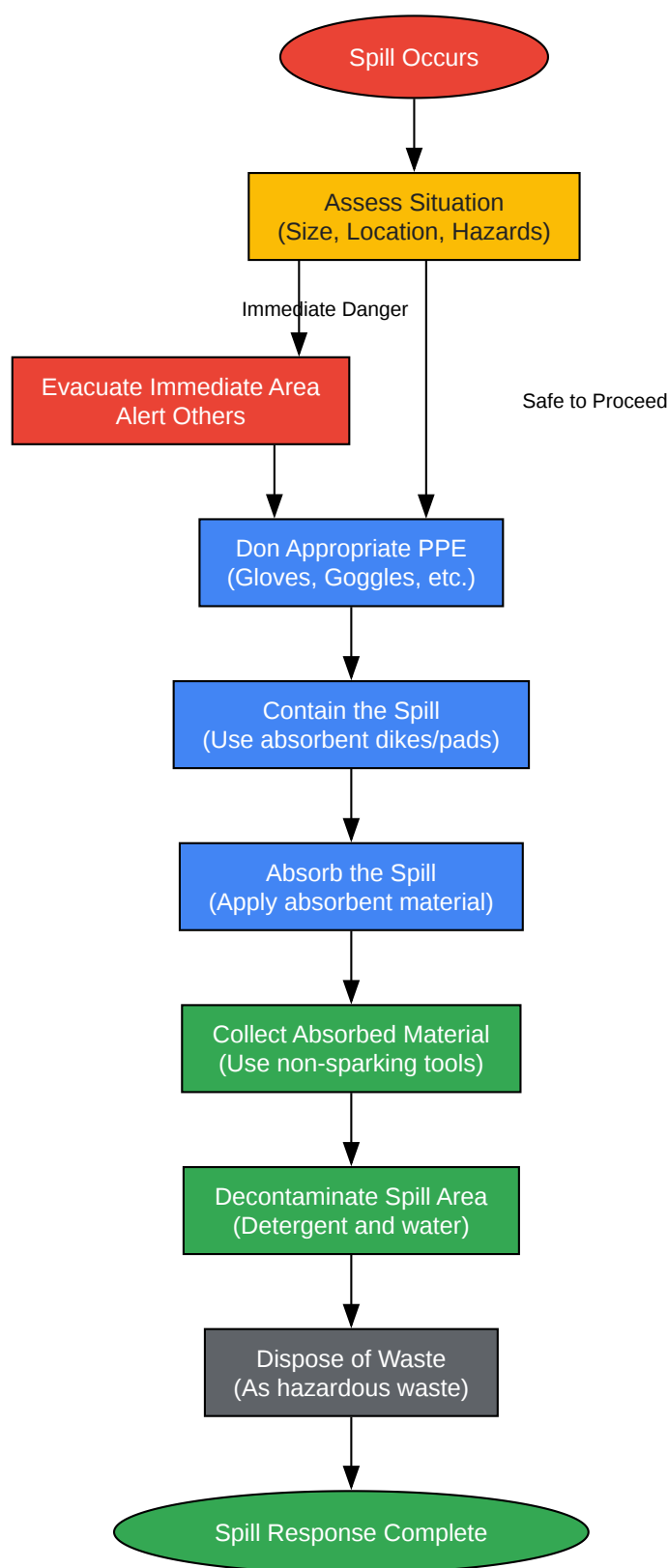
Proper handling and emergency preparedness are critical when working with **Heptadecyl acrylate**. This includes using appropriate personal protective equipment (PPE) and having a clear plan for accidental releases.

Personal Protective Equipment (PPE) and Handling

- Ventilation: Work in a well-ventilated area or use local exhaust ventilation to minimize exposure to vapors or mists.
- Gloves: Wear protective gloves (e.g., nitrile rubber).
- Eye Protection: Use safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- Hygiene: Wash hands thoroughly after handling. Contaminated work clothing should not be allowed out of the workplace.[\[3\]](#)

Spill Response Workflow

A chemical spill should be handled promptly and safely. The following workflow diagram illustrates the general procedure for responding to a **Heptadecyl acrylate** spill.



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Caption: General workflow for responding to a chemical spill.

Storage and Stability

Heptadecyl acrylate can polymerize if not stored correctly. To ensure stability:

- Inhibitor: The product is stabilized, typically with Monomethyl Ether of Hydroquinone (MEHQ).[1] The stabilizer is only effective in the presence of oxygen.[4]
- Atmosphere: Store under air, never under an inert gas like nitrogen.[4]
- Temperature: Keep the storage temperature below 35 °C.[1]
- Conditions to Avoid: Avoid heat, direct sunlight, UV radiation, and contamination.[4]
- Materials: The preferred construction material for storage tanks and pipes is stainless steel.[5]

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References

- 1. LC50 values for rats acutely exposed to vapors of acrylic and methacrylic acid esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. static1.squarespace.com [static1.squarespace.com]
- 3. spiral.imperial.ac.uk [spiral.imperial.ac.uk]
- 4. jamorin.com [jamorin.com]
- 5. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
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